

Application Notes and Protocols: Preparing MM 77 Dihydrochloride Stock Solutions in DMSO

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Compound of Interest

Compound Name: MM 77 dihydrochloride

Cat. No.: B1146670

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Introduction

MM 77 dihydrochloride is a potent and selective postsynaptic antagonist of the 5-HT_{1A} receptor, demonstrating potential anxiolytic-like activity.^{[1][2][3]} Accurate and consistent preparation of stock solutions is critical for reliable experimental outcomes in pharmacological and drug development studies. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving organic molecules for in vitro and in vivo studies.^[4] This document provides a detailed protocol for the preparation, storage, and handling of **MM 77 dihydrochloride** stock solutions using DMSO.

Quantitative Data Summary

The following tables summarize the key quantitative data for **MM 77 dihydrochloride**.

Table 1: Chemical and Physical Properties of **MM 77 Dihydrochloride**

Property	Value
Molecular Formula	C ₁₉ H ₂₇ N ₃ O ₃ ·2HCl[2]
Molecular Weight	418.36 g/mol [2][5]
Appearance	Powder[6]
Purity	>97%[6]
CAS Number	159187-70-9[2]

Table 2: Solubility of MM 77 Dihydrochloride

Solvent	Solubility (25°C)
DMSO	31.38 mg/mL[2]

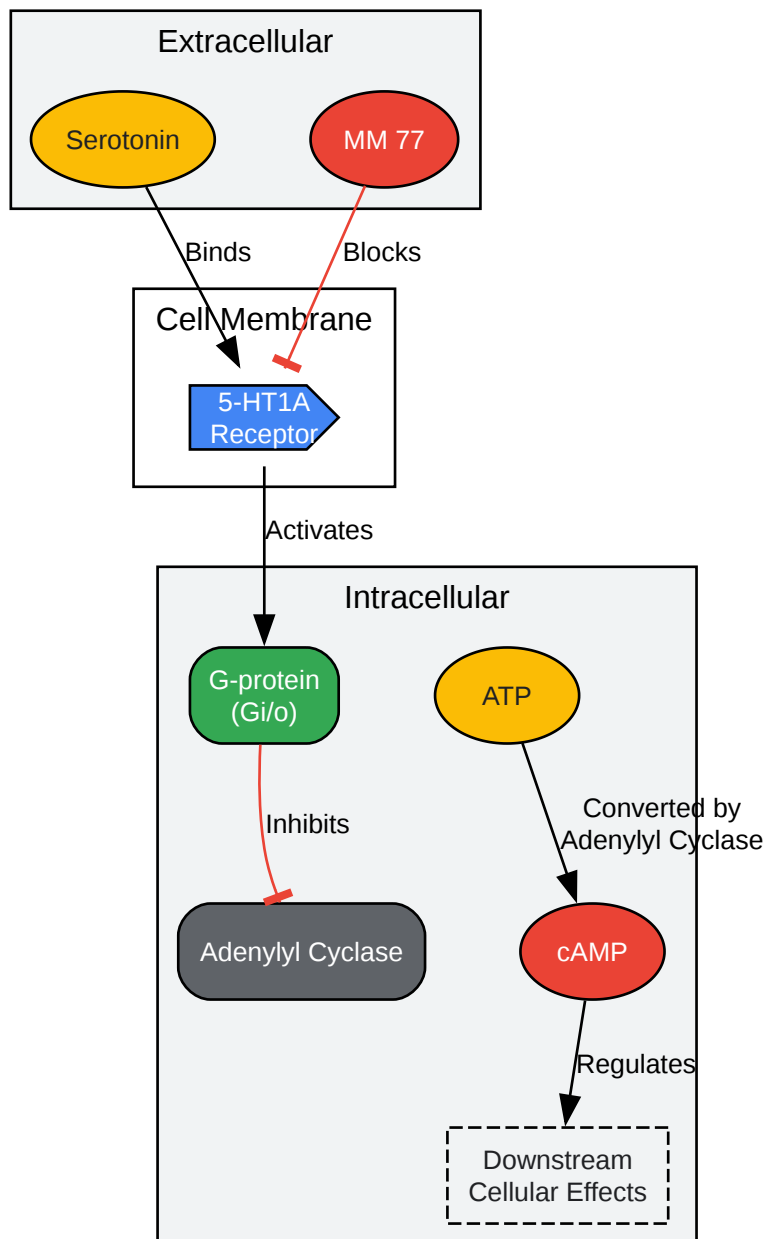
Table 3: Recommended Storage Conditions

Form	Storage Temperature	Duration
Powder	-20°C	3 years[2]
4°C	2 years[2]	
In DMSO	-80°C	6 months[2]
-20°C	1 month[2]	

Signaling Pathway

MM 77 dihydrochloride acts as an antagonist at the postsynaptic 5-HT_{1A} receptor. This receptor is a G-protein coupled receptor (GPCR) that, upon binding its endogenous ligand serotonin (5-HT), typically inhibits adenylyl cyclase, leading to decreased intracellular levels of cyclic AMP (cAMP). By blocking this interaction, MM 77 prevents the downstream signaling cascade initiated by serotonin.

5-HT1A Receptor Antagonism by MM 77 Dihydrochloride



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5-HT1A receptor signaling and antagonism.

Experimental Protocols

Materials

- **MM 77 dihydrochloride** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Safety Precautions

- Wear appropriate PPE at all times.
- Handle **MM 77 dihydrochloride** powder in a chemical fume hood to prevent inhalation.
- DMSO can facilitate the absorption of other chemicals through the skin; handle with caution.
[\[7\]](#)
- Consult the Material Safety Data Sheet (MSDS) for **MM 77 dihydrochloride** before use.[\[6\]](#)

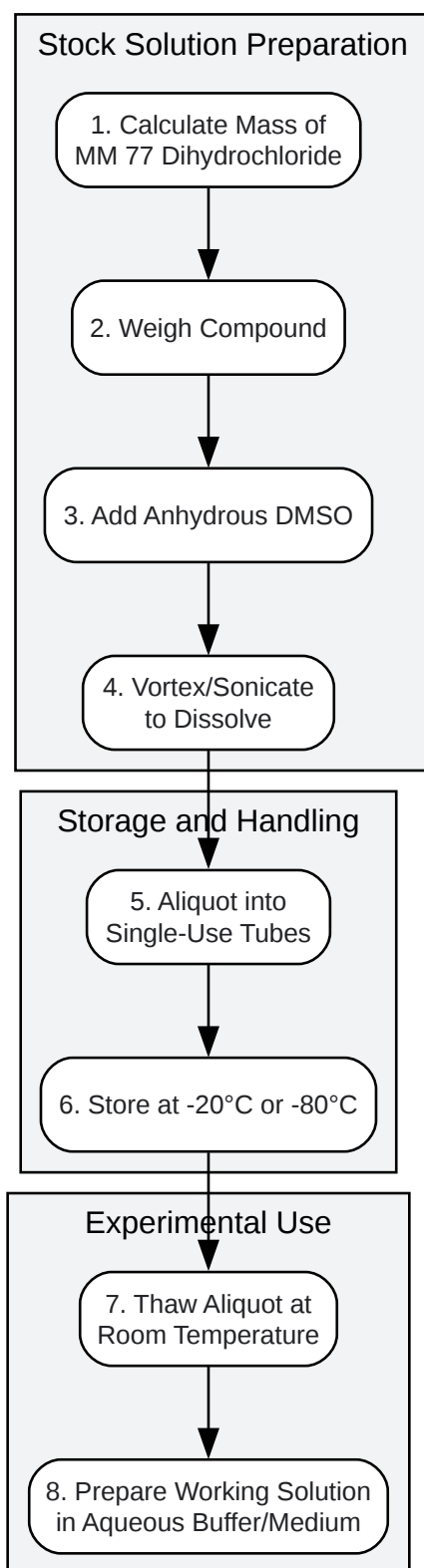
Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **MM 77 dihydrochloride** in DMSO.

- Calculate the required mass:
 - Molecular Weight of **MM 77 dihydrochloride** = 418.36 g/mol
 - To prepare 1 mL of a 10 mM solution:
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ L}/1000 \text{ mL} \times 1 \text{ mL} \times 418.36 \text{ g/mol} \times 1000 \text{ mg/g} = 4.1836 \text{ mg}$

- Weighing the compound:
 - Tare a clean, dry microcentrifuge tube on an analytical balance.
 - Carefully weigh out approximately 4.18 mg of **MM 77 dihydrochloride** powder into the tube. Record the exact weight.
- Adding DMSO:
 - Calculate the precise volume of DMSO needed based on the actual weight of the compound.
 - $$\text{Volume (mL)} = [\text{Mass (mg)} / 418.36 \text{ (g/mol)}] / 10 \text{ (mmol/L)} * 1000 \text{ (mL/L)} / 1000 \text{ (mg/g)} = \text{Mass (mg)} / 4.1836$$
 - Add the calculated volume of anhydrous DMSO to the tube containing the powder.
- Dissolving the compound:
 - Cap the tube securely and vortex thoroughly for 1-2 minutes.
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, sonicate the solution for 5-10 minutes in a water bath. Gentle warming (up to 37°C) can also aid dissolution but should be done with caution to avoid degradation.
- Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected (amber) microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).[\[2\]](#)

Experimental Workflow



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Workflow for preparing **MM 77 dihydrochloride** stock solution.

Preparation of Working Solutions

When preparing working solutions for cell-based assays or other aqueous systems, it is crucial to avoid precipitation of the compound.

- **Dilution:** It is best to make initial serial dilutions in DMSO before adding the final diluted sample to your aqueous buffer or incubation medium.
- **Final DMSO Concentration:** The final concentration of DMSO in the experimental medium should be kept low, typically below 0.5%, to avoid solvent-induced toxicity to cells.[8] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- **Example Dilution to 10 μ M Working Concentration:**
 - Thaw a frozen aliquot of the 10 mM **MM 77 dihydrochloride** stock solution at room temperature.
 - Prepare an intermediate dilution by adding 1 μ L of the 10 mM stock solution to 99 μ L of DMSO to get a 100 μ M solution.
 - Add 10 μ L of the 100 μ M intermediate solution to 990 μ L of your final aqueous buffer or cell culture medium. This results in a 1 μ M working solution with a final DMSO concentration of 0.1%. Adjust volumes as needed for your specific experimental setup.

Conclusion

This application note provides a comprehensive guide for the preparation and handling of **MM 77 dihydrochloride** stock solutions in DMSO. Adherence to these protocols will help ensure the integrity of the compound and the reproducibility of experimental results. Always refer to the product-specific data sheet and MSDS for the most accurate and up-to-date information.

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